

Application Note: Kinetic Determination of for N-Benzoylphosphotriamide against Urease

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Compound of Interest

Compound Name: *N-Benzoylphosphotriamide*

CAS No.: 27809-58-1

Cat. No.: B1202242

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) of **N-Benzoylphosphotriamide** using a continuous Coupled Enzyme Assay.

Abstract & Introduction

Urease (EC 3.5.1.5) is a nickel-dependent metalloenzyme that catalyzes the hydrolysis of urea into ammonia and carbon dioxide.[1][2] Inhibitors of urease, such as **N-Benzoylphosphotriamide**, are critical in two major fields: agriculture (preventing nitrogen loss from fertilizer) and medicine (treating *Helicobacter pylori* infections).

N-Benzoylphosphotriamide belongs to the class of phosphoric triamide inhibitors. These compounds are often classified as slow-binding or tight-binding inhibitors. Unlike simple competitive inhibitors that establish rapid equilibrium, phosphotriamides often require a specific residence time in the active site or hydrolysis to a diamidophosphate active form to exert maximal inhibition.

This application note details a Continuous Coupled Enzyme Assay (Urease/Glutamate Dehydrogenase) to determine the

. This method is superior to the discontinuous Berthelot (indophenol) method for kinetic studies because it provides real-time reaction velocities (

), allowing for the detection of time-dependent inhibition and more accurate curve fitting.

Assay Principle

The determination of

relies on monitoring the rate of urea hydrolysis in the presence of varying concentrations of the inhibitor. In this coupled assay, the ammonia produced by urease is immediately utilized by Glutamate Dehydrogenase (GLDH) to convert

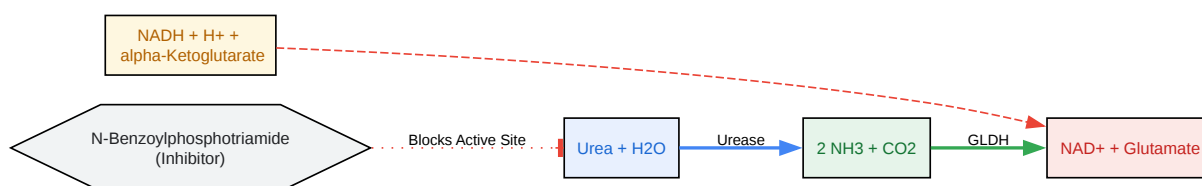
-Ketoglutarate (

-KG) to glutamate, oxidizing NADH to NAD

in the process.

The rate of NADH oxidation (measured as a decrease in Absorbance at 340 nm) is directly proportional to the urease activity.

Reaction Scheme



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Figure 1: The Coupled Enzyme Assay Scheme. Urease activity is rate-limiting; GLDH is added in excess. The inhibitor (**N-Benzoylphosphotriamide**) competes with Urea.

Materials & Reagents

To ensure data integrity, use analytical grade reagents.

Reagent	Concentration (Stock)	Preparation Notes
Assay Buffer	50 mM HEPES, pH 7.5	Critical: Do NOT use Phosphate buffer if possible (competitive inhibition with Nickel) and absolutely NO EDTA (strips Nickel from Urease). Include 100 mM KCl for ionic strength.
Urease (Jack Bean)	50 units/mL	Dissolve in Assay Buffer + 50% Glycerol for stability. Store at -20°C.
GLDH (Bovine Liver)	100 units/mL	Must be in excess (at least 10x Urease activity).
NADH	10 mM	Freshly prepared in buffer. Light sensitive.
-Ketoglutarate	100 mM	Dissolve in water, adjust pH to 7.5.
Urea (Substrate)	500 mM	Dissolve in Assay Buffer.
N-Benzoylphosphotriamide	10 mM (in DMSO)	Solubility Warning: Phosphotriamides hydrolyze in water. Prepare stock in 100% DMSO. Keep dry.

Experimental Protocol

Phase 1: Pre-Incubation (Addressing Slow-Binding)

Since **N-Benzoylphosphotriamide** may exhibit slow-binding kinetics, a pre-incubation step is mandatory to reach equilibrium before starting the reaction.

- Enzyme Mix Preparation: In a tube, combine Assay Buffer, Urease (final conc. 2 U/mL), GLDH (10 U/mL), NADH (0.25 mM), and -KG (2 mM).

- Inhibitor Dilution: Prepare a serial dilution of **N-Benzoylphosphotriamide** in DMSO. Typical range: 0 nM to 10

M (depending on potency). Ensure final DMSO concentration in assay is <2%.

- Incubation: Mix Enzyme Mix with Inhibitor. Incubate at 25°C for 30 minutes.

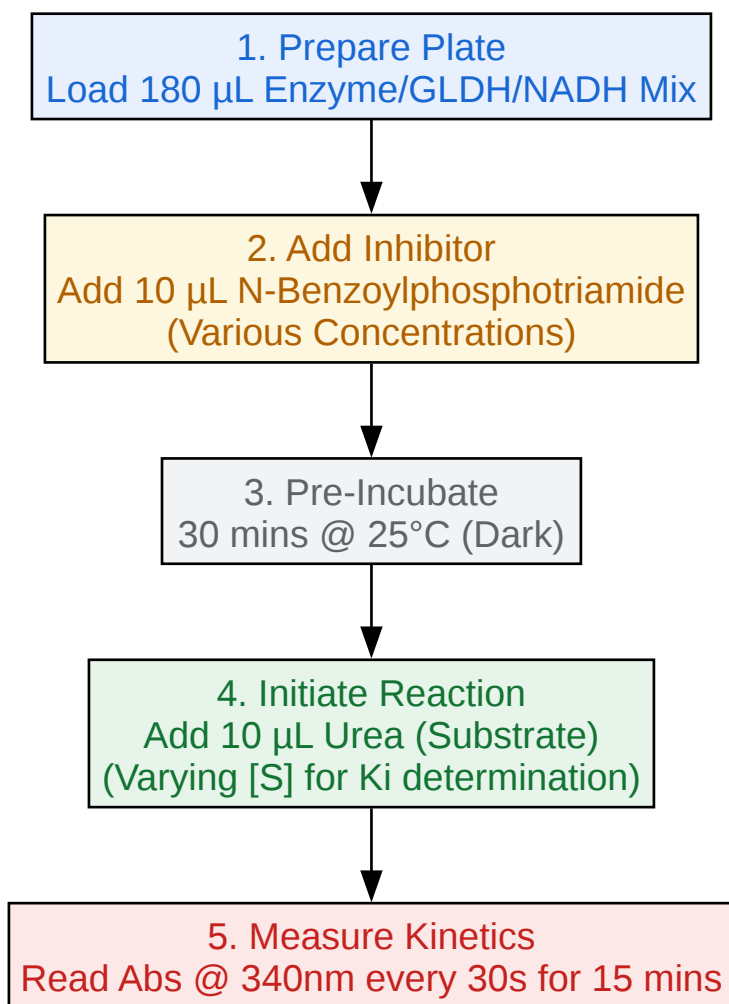
- Note: If

varies significantly with incubation time (e.g., 5 min vs 60 min), the inhibitor is slow-binding. This protocol assumes a 30-min equilibrium is sufficient for Apparent

.

Phase 2: Kinetic Assay (96-Well Plate Format)

Workflow Diagram:



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Figure 2: Step-by-step microplate workflow for kinetic analysis.

Detailed Steps:

- Blanking: Include a "No Enzyme" control (Buffer + Reagents) to account for spontaneous NADH oxidation.
- Matrix Setup:
 - Rows A-H: Increasing Inhibitor concentrations [I] (e.g., 0, 10, 50, 100, 250, 500, 1000, 5000 nM).
 - Columns 1-6: Varying Urea concentrations [S] (e.g., 2, 4, 8, 16, 32, 64 mM).

- Note: Ideally, $[S]$ should bracket the
of Urease (approx. 3-5 mM for Jack Bean Urease).
- Initiation: Add Urea to start the reaction.
- Detection: Monitor
immediately. Shake plate for 5s before reading.
- Duration: Collect data for 10-15 minutes. The slope (
) of the linear portion is the initial velocity (
).

Data Analysis & Calculation

Do not rely solely on linear transformations (Lineweaver-Burk) for parameter estimation as they distort error. Use Non-Linear Regression (NLLS).

Step 1: Determine Mechanism

Plot

vs

(Lineweaver-Burk) for visual inspection only.

- Competitive: Lines intersect at the Y-axis (
is unchanged).
- Mixed/Non-Competitive: Lines intersect left of the Y-axis.
- Expectation: Phosphotriamides are typically Competitive or Mixed-Type inhibitors.

Step 2: Calculate (Global Fitting)

Fit the data to the Competitive Inhibition Model using software (GraphPad Prism, SigmaPlot, or Python `scipy.optimize`):

If the fit is poor, try the Mixed Model Inhibition equation:

- : Initial velocity
- : Maximum enzyme velocity
- : Urea concentration
- : Michaelis constant
- : Inhibitor concentration
- : Inhibition constant

Reporting Results

Report the

value with the standard error (e.g.,

). Explicitly state the pre-incubation time used, as

for this compound class is time-dependent.

Troubleshooting & Self-Validation

- Self-Validation 1 (The "EDTA Trap"):
 - Issue: If activity is zero even in controls.
 - Cause: Did you use a buffer with EDTA? Urease requires Nickel.^{[1][2][3]} EDTA strips it.^[1]
 - Fix: Use HEPES or Tris without chelators.
- Self-Validation 2 (The "False Positive"):
 - Issue: High inhibition in coupled assay but low in colorimetric assay.
 - Cause: The inhibitor might be inhibiting GLDH, not Urease.
 - Check: Run a control with just GLDH, Ammonium Chloride, NADH, and Inhibitor (no Urea/Urease). If NADH oxidation is inhibited, your compound targets the coupling enzyme.

- Self-Validation 3 (Solubility):
 - Issue: Erratic data points.
 - Cause: **N-Benzoylphosphotriamide** precipitation.
 - Fix: Ensure DMSO < 2% and no visible precipitate.

References

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